

# Personal protective equipment for handling PIM-447 dihydrochloride

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## Compound of Interest

Compound Name: PIM-447 dihydrochloride

Cat. No.: B608556

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## Essential Safety and Handling Guide for PIM-447 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **PIM-447 dihydrochloride**, a potent pan-PIM kinase inhibitor. Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

## Hazard Identification and Safety Data Summary

**PIM-447 dihydrochloride** is a potent research compound. While comprehensive toxicological data is not uniformly available across all safety data sheets, it is prudent to handle it as a hazardous substance. One supplier classifies the compound as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Another indicates that when handled according to specifications, the product does not have any harmful effects[2]. Given this conflicting information, a conservative approach to handling is strongly recommended.

## Physical and Chemical Properties

Property	Value
Synonyms	LGH447 dihydrochloride[3]
Molecular Formula	C <sub>24</sub> H <sub>25</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>4</sub> O[1]
Molecular Weight	513.38 g/mol [1]
Appearance	Solid powder
Solubility	DMSO: 80 mg/mL (181.63 mM)[4]
Storage (Powder)	-20°C for 3 years[4]
Storage (In Solvent)	-80°C for 1 year[4]

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[1]

Note: Hazard classification may vary between suppliers. It is recommended to consult the specific Safety Data Sheet (SDS) provided with your product.

## Personal Protective Equipment (PPE)

Due to the potent nature of **PIM-447 dihydrochloride** and the lack of established occupational exposure limits[1][2], a stringent PPE protocol is mandatory to prevent inhalation, dermal, and ocular exposure. The following table outlines the recommended PPE for handling the solid compound and solutions.

Operation	Engineering Controls	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection
Handling Solid Powder (Weighing, Aliquoting)	Chemical Fume Hood or Ventilated Balance Enclosure	2 pairs of chemotherapy-rated nitrile gloves	Chemical safety goggles	Disposable solid-front gown with tight cuffs	Fit-tested N95 respirator or higher
Preparing Solutions	Chemical Fume Hood	2 pairs of chemotherapy-rated nitrile gloves	Chemical safety goggles	Disposable solid-front gown with tight cuffs	Not required if handled exclusively within a fume hood
Handling Solutions (Cell culture, etc.)	Biological Safety Cabinet (Class II) or Chemical Fume Hood	Nitrile gloves	Safety glasses with side shields	Standard lab coat or disposable gown	Not required

## Operational and Disposal Plans

A clear, step-by-step workflow is critical for safely handling **PIM-447 dihydrochloride** from receipt to disposal.

Caption: Workflow for safe handling and disposal of **PIM-447 dihydrochloride**.

## Procedural Guidance

Receiving and Storage:

- Upon receipt, inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, safety glasses) when unpacking.
- Confirm the container is sealed tightly.

- Store the compound in a designated, clearly labeled, and secure location at -20°C[1].

#### Handling the Solid Compound (Weighing):

- Perform all manipulations of the powder within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
- Don double nitrile gloves, a disposable gown, and safety goggles. A fit-tested N95 respirator is required.
- Use dedicated spatulas and weigh boats.
- Clean the balance and surrounding surfaces with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

#### Solution Preparation:

- In a chemical fume hood, add the desired solvent to the vial containing the pre-weighed **PIM-447 dihydrochloride**.
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution[4].
- Label the solution container clearly with the compound name, concentration, solvent, and date of preparation.
- Store stock solutions at -80°C[1].

#### Disposal:

- All materials that have come into contact with **PIM-447 dihydrochloride**, including pipette tips, tubes, vials, gloves, and gowns, must be disposed of as hazardous chemical waste.
- Collect all solid and liquid waste in designated, sealed, and clearly labeled hazardous waste containers.
- Dispose of the waste through an approved waste disposal plant in accordance with local, state, and federal regulations[1]. Avoid release to the environment[1].

### Spill Management:

- Evacuate the area and prevent entry.
- Wear full PPE, including respiratory protection.
- For small powder spills, gently cover with absorbent paper to avoid raising dust. Wet the paper with a suitable solvent, then wipe up the spill.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area thoroughly with soap and water.

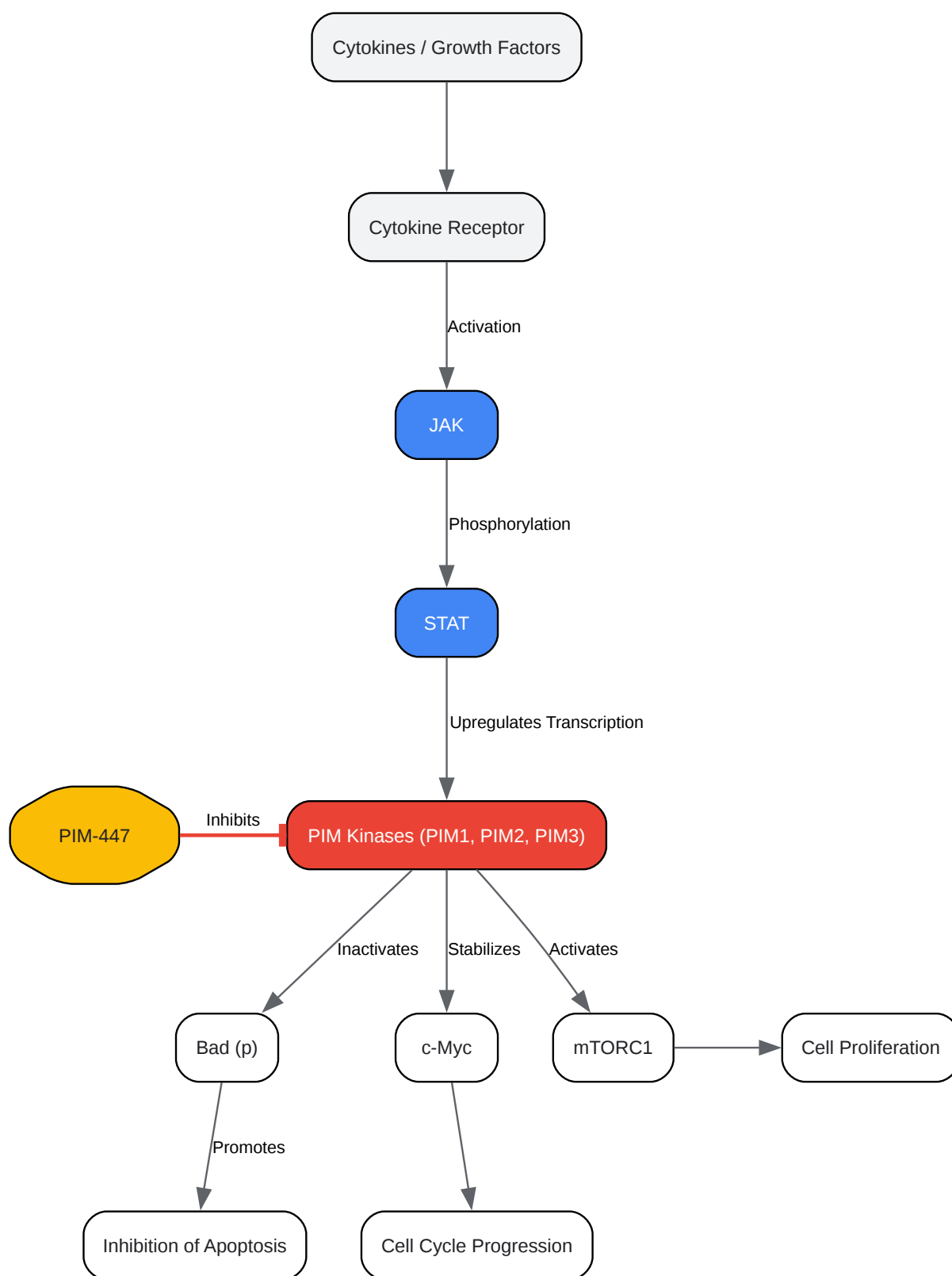
## First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention. <a href="#">[1]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a>

## PIM Kinase Signaling Pathway

PIM-447 is a pan-inhibitor of the PIM family of serine/threonine kinases (PIM1, PIM2, and PIM3)[3][5]. These kinases are downstream effectors of many cytokine and growth factor signaling pathways, most notably the JAK/STAT pathway[6][7]. PIM kinases play a crucial role in cell survival, proliferation, and apoptosis by phosphorylating a number of downstream targets.



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Caption: PIM-447 inhibits the PIM kinase signaling pathway.

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